

N-methyl-2-(4-nitrophenoxy)ethanamine chemical properties

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Compound of Interest

Compound Name: *N-methyl-2-(4-nitrophenoxy)ethanamine*

Cat. No.: *B1315212*

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Technical Guide: N-methyl-2-(4-nitrophenoxy)ethanamine

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the chemical properties of **N-methyl-2-(4-nitrophenoxy)ethanamine**. Initial research indicates a significant lack of detailed publicly available data for this specific compound (CAS No: 60814-17-7).

What little information has been identified is presented below. Additionally, to provide a more comprehensive resource, this guide includes detailed information on the structurally related but distinct compound, N-methyl-N-[2-(4-nitrophenoxy)ethyl]-2-(4-nitrophenyl)ethanamine (CAS No: 115287-37-1), which is a known intermediate in pharmaceutical synthesis.

N-methyl-2-(4-nitrophenoxy)ethanamine (CAS No: 60814-17-7)

There is a notable scarcity of in-depth technical information for this specific molecule. Basic identification details are summarized below.

Core Chemical Properties

| Property | Value | Source |
|-------------------|--|---|
| CAS Number | 60814-17-7 | [1] [2] [3] [4] |
| Molecular Formula | C ₉ H ₁₂ N ₂ O ₃ | [2] |
| Molecular Weight | 196.20 g/mol | [2] |

No verifiable data regarding this compound's melting point, boiling point, solubility, or spectral characteristics (NMR, IR, Mass Spectrometry) were found in the public domain. Furthermore, no detailed experimental protocols for its synthesis or purification, nor any studies on its biological activity or signaling pathways, could be retrieved.

Alternative Compound Analysis: N-methyl-N-[2-(4-nitrophenoxy)ethyl]-2-(4-nitrophenyl)ethanamine (CAS No: 115287-37-1)

In contrast to the data scarcity for the requested compound, substantial information is available for the related molecule, N-methyl-N-[2-(4-nitrophenoxy)ethyl]-2-(4-nitrophenyl)ethanamine. This compound is a key intermediate in the synthesis of Dofetilide, a class III antiarrhythmic agent.[\[5\]](#)[\[6\]](#)

Core Chemical Properties

| Property | Value | Source |
|---------------------------|---|-----------|
| CAS Number | 115287-37-1 | [5][6][7] |
| Molecular Formula | C ₁₇ H ₁₉ N ₃ O ₅ | [5] |
| Molecular Weight | 345.35 g/mol | [5] |
| Appearance | Pale white to yellow solid/powder | [5][6] |
| Melting Point | 70-74 °C | [5] |
| Boiling Point (Predicted) | 513.2 °C | [5] |
| Density (Predicted) | 1.273 g/cm ³ | [5] |
| pKa | 7.60 | [5] |
| Solubility | Sparsingly soluble in chloroform and methanol | [5] |

Experimental Protocols

Synthesis of N-methyl-N-[2-(4-nitrophenoxy)ethyl]-2-(4-nitrophenyl)ethanamine

The synthesis is typically a two-step process involving a coupling reaction followed by methylation.[5]

Step 1: Coupling Reaction

This step forms the ethanamine backbone through a nucleophilic substitution reaction.

- Reactants: p-nitrophenylethylamine hydrochloride and 4-(2-chloroethoxy)nitrobenzene.
- Conditions: The reaction is conducted under basic conditions, often using potassium carbonate or sodium hydroxide.[5]
- Catalyst: A phase-transfer catalyst such as tetrabutylammonium bromide is frequently used.
[5]

- Solvent: Polar aprotic solvents like dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) are employed.[\[5\]](#)
- Temperature: The reaction is typically heated to between 80-100°C.[\[5\]](#)
- Duration: Reaction times range from 3 to 12 hours.[\[5\]](#)
- Product: The intermediate formed is N-[2-(4-nitrophenoxy)ethyl]-4-nitrobenzene ethanamine.

Step 2: Methylation (Eschweiler-Clarke Reaction)

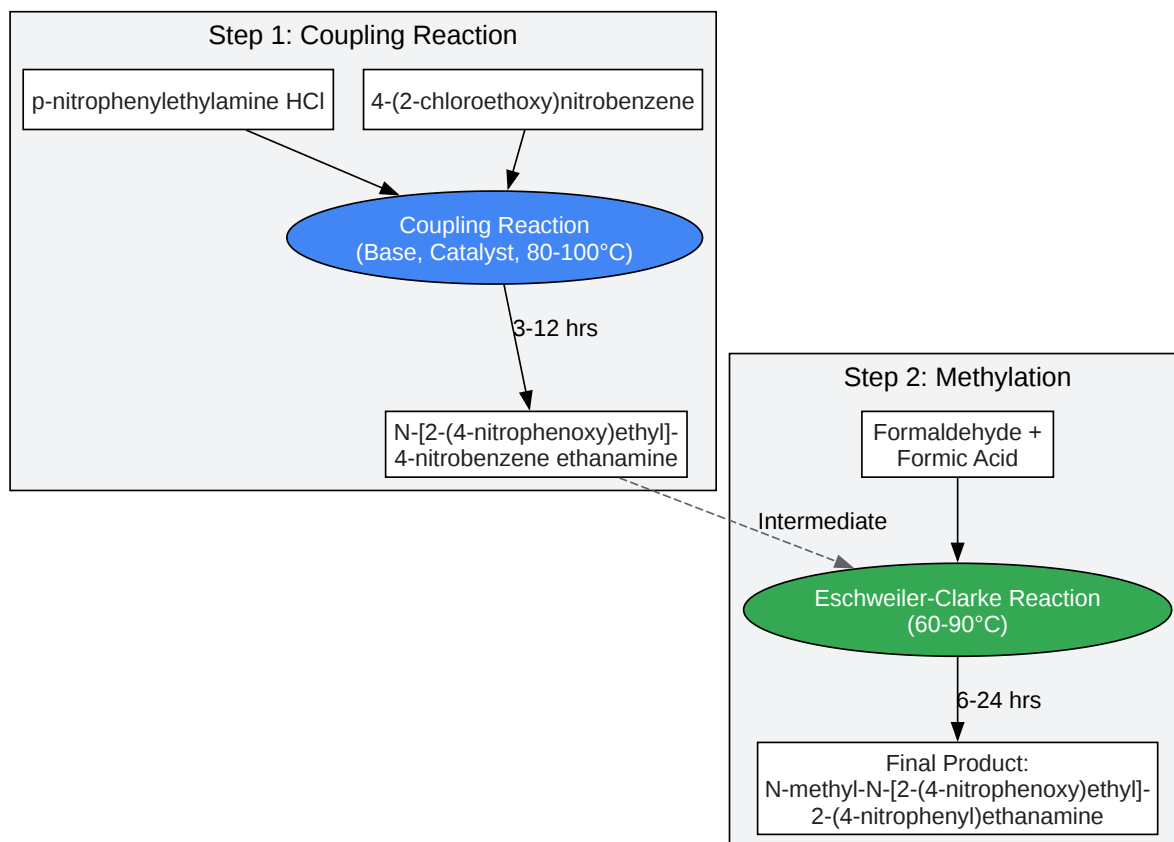
The intermediate from the coupling step is methylated to yield the final product.

- Reactants: N-[2-(4-nitrophenoxy)ethyl]-4-nitrobenzene ethanamine, formaldehyde (37% aqueous solution), and formic acid.[\[5\]](#)
- Conditions: This reaction is typically performed solvent-free or in lower aliphatic alcohols.[\[5\]](#)
- Temperature: The reaction mixture is heated to 60-90°C.[\[5\]](#)
- Duration: The reaction proceeds for 6 to 24 hours.[\[5\]](#)
- Product: N-methyl-N-[2-(4-nitrophenoxy)ethyl]-2-(4-nitrophenyl)ethanamine.

Visualization of Synthesis Workflow

The following diagram illustrates the two-step synthesis process for N-methyl-N-[2-(4-nitrophenoxy)ethyl]-2-(4-nitrophenyl)ethanamine.

Synthesis Workflow for Dofetilide Intermediate



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Caption: Synthesis of a Dofetilide Intermediate.

Biological Activity and Applications

The primary documented application of N-methyl-N-[2-(4-nitrophenoxy)ethyl]-2-(4-nitrophenyl)ethanamine is as a pharmaceutical intermediate.[5][6] Its structure, featuring nitro-substituted phenyl rings, suggests potential for interaction with biological targets, and similar structures have been investigated for inhibitory effects on protein kinases, which are relevant in cancer research.[5] However, specific biological activity data for this compound beyond its role as a precursor is not widely reported.

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